

Physical properties like boiling point and density of 4-Octen-3-one.

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Compound of Interest

Compound Name: 4-Octen-3-one

Cat. No.: B12715461

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Technical Guide: Physical Properties of 4-Octen-3-one

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Octen-3-one is an organic compound with applications in the flavor and fragrance industry. A thorough understanding of its physical properties, such as boiling point and density, is crucial for its application, quality control, and for safety and handling procedures in a laboratory and industrial setting. This technical guide provides a summary of the key physical properties of **4-Octen-3-one** and outlines the standard experimental protocols for their determination.

Data Presentation

The quantitative physical properties of **4-Octen-3-one** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions	Source
Boiling Point	180.00 to 181.00 °C	@ 760.00 mm Hg	[1]
	77.00 to 79.00 °C	@ 20.00 mm Hg	[1][2]
Density	0.840-0.844 g/cm ³	Not specified	[3]
Specific Gravity	0.84000 to 0.84400	@ 25.00 °C	[1]

Experimental Protocols

While the specific experimental protocols used to determine the cited physical properties of **4-Octen-3-one** are not publicly detailed, the following are standard and widely accepted methodologies for determining the boiling point and density of liquid organic compounds.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially for small quantities of a substance, the capillary method is commonly employed.

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Sample of **4-Octen-3-one**
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

- A small amount of **4-Octen-3-one** is placed into the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is then immersed in a heating bath (Thiele tube).
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Upon further heating, the vapor of the sample will start to come out of the capillary tube at a steady rate.
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.

Determination of Density

The density of a substance is its mass per unit volume. For liquids, a pycnometer or a hydrometer is typically used for accurate measurements.

Apparatus:

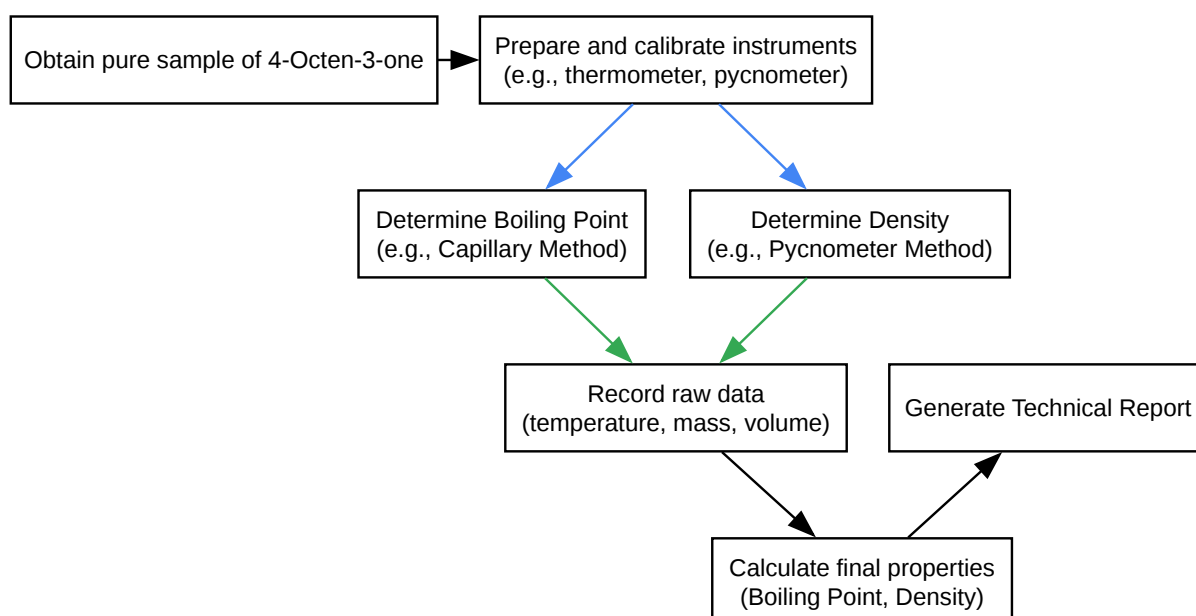
- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance
- Water bath with temperature control
- Sample of **4-Octen-3-one**
- Distilled water

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance.
- The pycnometer is then filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25°C). The volume of the pycnometer is then determined by the mass of the water and its known density at that temperature.
- The pycnometer is emptied, dried, and then filled with the **4-Octen-3-one** sample.
- The filled pycnometer is again placed in the constant temperature water bath to reach the same thermal equilibrium.
- The mass of the pycnometer filled with the sample is then accurately measured.
- The density of the **4-Octen-3-one** is calculated by dividing the mass of the sample by the volume of the pycnometer.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound such as **4-Octen-3-one**.



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Caption: Generalized workflow for physical property determination.

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